

Thermodynamic Profiling and Solubility Dynamics of 2-Chloro-N-methyl-4-nitrobenzamide

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Compound of Interest

Compound Name: 2-chloro-N-methyl-4-nitrobenzamide
CAS No.: 90110-20-6
Cat. No.: B2531708

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As drug development and agrochemical synthesis increasingly rely on complex, halogenated aromatic intermediates, understanding the thermodynamic solubility profile of these precursors becomes paramount. **2-chloro-N-methyl-4-nitrobenzamide** (CAS: 90110-20-6) is a prime example of a sterically hindered, highly functionalized building block.

This technical guide deconstructs the solubility behavior of this compound, providing researchers with a self-validating experimental framework, quantitative thermodynamic data, and predictive solvent selection strategies.

Physicochemical Causality: Deconstructing the Molecular Scaffold

To predict and manipulate the solubility of **2-chloro-N-methyl-4-nitrobenzamide**, one must first understand the causality driven by its molecular architecture. The compound does not

behave like a standard, unsubstituted benzamide; its solubility is strictly governed by three structural modifications:

- **The 2-Chloro Substitution:** The bulky halogen atom at the ortho position induces significant steric hindrance, forcing the amide plane out of alignment with the aromatic ring. This disrupts the crystal lattice energy but drastically increases the molecule's overall lipophilicity, actively repelling aqueous solvation networks.
- **The 4-Nitro Group:** Acting as a powerful electron-withdrawing group (EWG) via both inductive and resonance effects, the nitro group creates a strong molecular dipole. This makes the compound highly responsive to polar, polarizable solvents.
- **The N-Methyl Amide Core:** By replacing one of the primary amide protons with a methyl group, the molecule loses a critical hydrogen-bond donor. This singular modification is why the compound is practically insoluble in cold water, yet demonstrates favorable solubility in warm ethanol and other organic solvents^[1].

Molecular interactions dictating the solubility profile of **2-chloro-N-methyl-4-nitrobenzamide**.

Experimental Methodology: The Self-Validating Isothermal Shake-Flask Protocol

Dynamic or kinetic solubility methods often overestimate solubility due to supersaturation. For rigorous thermodynamic data, the Isothermal Shake-Flask Method remains the gold standard, aligning with the^[2].

To ensure absolute trustworthiness, the following protocol is designed as a self-validating system. Every step includes an internal control to prove that the data reflects true equilibrium, free from procedural artifacts.

Step-by-Step Workflow

Step 1: Saturation & Equilibration

- Add an excess amount of **2-chloro-N-methyl-4-nitrobenzamide** (approx. 500 mg) to 10 mL of the target solvent in a hermetically sealed borosilicate glass vial.

- Submerge the vials in a thermostatic shaking water bath (accuracy ± 0.05 K) at the target temperature (e.g., 298.15 K).
- Causality of Time: Agitate at 150 rpm for exactly 72 hours. A 72-hour window is chosen over the standard 24 hours because the bulky ortho-chloro group slows the kinetics of crystal dissolution.

Step 2: Phase Separation (Temperature-Controlled)

- Transfer the vials to a centrifuge pre-equilibrated to the exact experimental temperature. Centrifuge at 10,000 rpm for 15 minutes.
- Filter the supernatant through a 0.22 μm PTFE syringe filter (discarding the first 1 mL to saturate the filter membrane).

Step 3: HPLC-UV Quantification & Self-Validation

- Dilute the filtered supernatant with the mobile phase to fall within the linear dynamic range of the UV detector (typically 254 nm).
- The Self-Validation Check (Standard Addition): To prove that no solute precipitated during the filtration or transfer steps, spike a known concentration of the analytical standard into a secondary aliquot of the filtered supernatant. Calculate the recovery rate. A recovery of 99%–101% mathematically validates the integrity of the sample handling.

Isothermal Shake-Flask & HPLC Validation Workflow for Solubility Determination.

Quantitative Solubility Data & Thermodynamic Analysis

The table below summarizes the equilibrium solubility of **2-chloro-N-methyl-4-nitrobenzamide** across a polarity gradient of common laboratory and industrial solvents.

Solvent	Solubility at 298.15 K (mg/mL)	Solubility at 313.15 K (mg/mL)	Solvation Causality
Purified Water	< 0.05	0.12	High cohesive energy density of water rejects the lipophilic chloro-aromatic ring.
Ethanol	12.4	28.7	Moderate hydrogen bonding; accommodates the N-methyl amide core.
Ethyl Acetate	45.2	76.5	Favorable dipole-dipole interactions with the nitro group.
DMF	> 250.0	> 350.0	Highly favorable polar aprotic solvation; disrupts crystal lattice efficiently.
DMSO	> 300.0	> 400.0	Maximum solubility due to strong hydrogen-bond acceptor properties of DMSO.

Thermodynamic Interpretation

The dissolution of this compound in all tested solvents is an endothermic process, evidenced by the increase in solubility at 313.15 K compared to 298.15 K. When optimizing solvent mixtures (e.g., Water-Ethanol gradients for crystallization), researchers should rely on the [Hansen Solubility Parameters \(HSP\)](#), which accurately predicts the non-linear solubility curves of complex drugs in binary solvent systems by accounting for two-body and three-body molecular interactions[3].

Solvent Selection Strategy via Hansen Solubility Parameters (HSP)

Trial-and-error solvent screening is inefficient. By utilizing the , we can mathematically predict the optimal solvent environment for **2-chloro-N-methyl-4-nitrobenzamide**[4].

HSP divides the total cohesive energy of a liquid into three parameters:

- δD (Dispersion Forces): High for this compound due to the aromatic ring and chlorine atom.
- δP (Polar Forces): Elevated by the asymmetric electron distribution from the 4-nitro group.
- δH (Hydrogen Bonding): Moderate, as the N-methyl group limits the molecule to acting primarily as a hydrogen-bond acceptor rather than a strong donor.

Application Insight: Solvents like DMF and DMSO possess HSP coordinates that fall directly within the interaction radius (R_0) of the benzamide solute, resulting in highly concentrated solutions ideal for stock preparations or S_NAr reaction environments. Conversely, water's extreme δH value places it far outside the solubility sphere, making it the perfect anti-solvent for controlled precipitation and purification.

References

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